

Nomenclature and Structural Logic: Decoding PCB 71

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Compound of Interest

Compound Name: 2,3',4',6-Tetrachlorobiphenyl

CAS No.: 41464-46-4

Cat. No.: B1594518

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Core Identity:

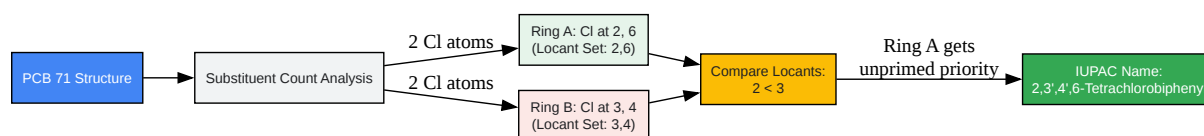
- IUPAC Name: **2,3',4',6-Tetrachlorobiphenyl**
- Ballschmiter & Zell (BZ) Number: 71
- CAS Registry Number: 41464-46-4 (Generic for tetrachlorobiphenyls varies; specific isomer verification required for purchase).
- Molecular Formula: $C_{12}H_6Cl_4$ [\[1\]](#)

The Nomenclature Mechanics (The "Why")

To ensure scientific integrity, one must understand why Congener 71 is named **2,3',4',6-Tetrachlorobiphenyl** rather than an alternative permutation. The IUPAC naming convention for Polychlorinated Biphenyls (PCBs) follows a strict hierarchy of rules designed to minimize locant numbers.

- Ring Prioritization: The biphenyl structure consists of two phenyl rings. The ring with the higher number of chlorine substituents is assigned the unprimed numbers. If both rings have an equal count (as in PCB 71, which is a 2+2 split), the ring with the lower locant set at the first point of difference takes priority.
 - Ring A Candidates: 2, 6 (Ortho, Ortho)
 - Ring B Candidates: 3, 4 (Meta, Para)
 - Decision: The set {2, 6} is lower than {3, 4} because $2 < 3$. Therefore, the 2,6-substituted ring becomes the unprimed ring.
- Ordering: The final name combines the unprimed and primed locants in ascending numerical order: 2, 3', 4', 6.

Visualization of Naming Priority:



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Figure 1: Logical flow for deriving the IUPAC name of PCB 71, illustrating the priority of the 2,6-substitution pattern over the 3,4-pattern.

Physico-Chemical Profile

For researchers modeling environmental fate or lipophilicity-driven membrane transport, the following data points are critical. PCB 71 is a di-ortho substituted congener, a structural feature that significantly influences its planarity and toxicity.

Property	Value	Causality/Implication
Molecular Weight	291.99 g/mol	Determines volatility and diffusion rates.
Log K _{ow}	~5.8 – 6.1	High lipophilicity; indicates strong bioaccumulation potential in adipose tissue.
Water Solubility	~0.02 mg/L (25°C)	Extremely low; transport is particle-bound or lipid-mediated.
Planarity	Non-Planar	The steric hindrance of the 2,6-chlorines (di-ortho) prevents the two phenyl rings from becoming coplanar.
Atropisomerism	Labile	Unlike tri- or tetra-ortho PCBs, the rotational energy barrier of di-ortho PCB 71 is typically insufficient to isolate stable enantiomers at room temperature.

Synthesis Protocol: The Suzuki-Miyaura Standard

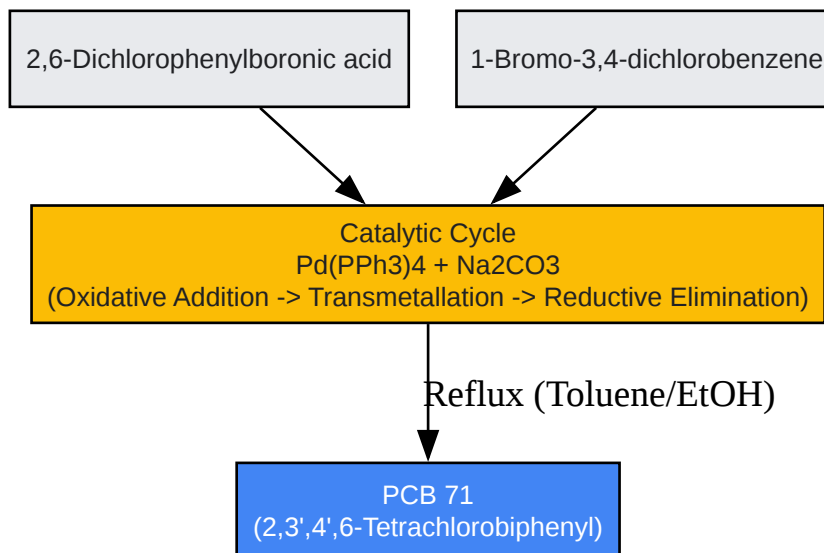
While historical methods involved the chlorination of biphenyl (yielding complex mixtures), modern reference standard synthesis requires regiospecificity. The Suzuki-Miyaura Cross-Coupling is the gold standard for synthesizing specific PCB congeners like PCB 71.

Experimental Workflow:

- Reagents:
 - Aryl Halide: 1-Bromo-3,4-dichlorobenzene (Represents the 3',4' ring).
 - Boronic Acid:[\[2\]](#)[\[3\]](#)[\[4\]](#) 2,6-Dichlorophenylboronic acid (Represents the 2,6 ring).

- Catalyst: $\text{Pd}(\text{PPh}_3)_4$ (Tetrakis(triphenylphosphine)palladium(0)).
- Base: Na_2CO_3 (aqueous).^[2]
- Solvent: Toluene/Ethanol (2:1).
- Procedure:
 - Inert Atmosphere: The reaction must be performed under Nitrogen or Argon to prevent catalyst oxidation.
 - Reflux: Heat the mixture to 80-100°C for 12-24 hours. The base activates the boronic acid, facilitating transmetalation with the palladium complex.
 - Purification: Post-reaction, the organic layer is separated, dried (MgSO_4), and purified via silica gel column chromatography using Hexane as the eluent.

Synthesis Pathway Diagram:



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Figure 2: The Suzuki-Miyaura cross-coupling pathway for the regiospecific synthesis of PCB 71.

Toxicological Profiling & Metabolic Fate

For drug development professionals assessing off-target effects or toxicology, distinguishing the "Mode of Action" for PCB 71 is vital.

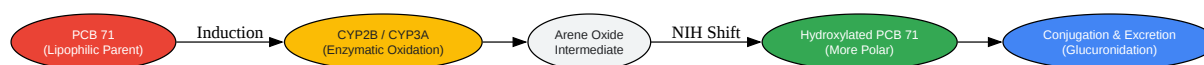
Non-Dioxin-Like Behavior: Because PCB 71 is di-ortho substituted (2,6), the steric bulk prevents the molecule from assuming the planar conformation required to bind the Aryl Hydrocarbon Receptor (AhR).

- **Consequence:** PCB 71 has a negligible TEF (Toxic Equivalency Factor) relative to Dioxin (TCDD).
- **Primary Toxicity:** Neurotoxicity and Endocrine Disruption.[5] It acts as a "Phenobarbital-type" inducer, upregulating CYP2B and CYP3A enzymes rather than CYP1A.

Metabolic Pathway (Self-Validating Mechanism): The metabolism of PCB 71 is driven by the presence of open meta-para positions on the 2,6-ring (positions 3,4,5 are open, but 4 is sterically accessible) and the 3',4'-ring (positions 2',5',6' open).

- **Phase I Metabolism:** Cytochrome P450 enzymes (specifically CYP2B1/2) introduce a hydroxyl group.
- **Regioselectivity:** Hydroxylation typically occurs at the para position of the less substituted ring if available, or meta positions adjacent to chlorines (NIH shift). For PCB 71, hydroxylation at the 4-position (Ring A) is blocked by the 3,4-substitution pattern? No, Ring A is 2,6 substituted. Position 4 on Ring A is open.
 - **Likely Metabolite:** 4-OH-2,3',4',6-CB.

Metabolic Signaling Diagram:



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Figure 3: The metabolic biotransformation of PCB 71, highlighting the shift from lipophilic parent to excretable conjugate.

Analytical Validation (Quality Control)

To validate the identity of PCB 71 in environmental or biological samples, rely on GC-MS/MS (Gas Chromatography-Tandem Mass Spectrometry).

- Retention Time Indexing: PCB 71 elutes closely with other tetra-PCBs. Use a high-resolution capillary column (e.g., DB-5ms or HT-8).
- Mass Transitions: Monitor the molecular ion cluster $[M]^+$ at m/z 290, 292, 294 (characteristic of 4 chlorines).
- Internal Standard: Use $^{13}\text{C}_{12}$ -labeled PCB 71 (isotope dilution) to correct for extraction efficiency and matrix effects. This ensures the protocol is self-validating.

References

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- 6. Table 1: PCB nomenclature conversion table.a [Two different systems are used for naming PCBs: In the IUPAC system the numbers at the beginning of the name specify the sites where chlorines are attached to the two phenyl rings. In this table, the top row indicates the position of the chlorine atoms one one phenyl ring and the first column their position on the second phenyl ring. Another system developed by Ballschmiter & Zell (1980) assigns a separate number, from 1 to 209, to each of the 209 specific PCB congeners. These numbers are indicated inside the table below. An example how to relate the two systems is provided below the table.] - Figures and Tables [greenfacts.org]
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